

# Essential Safety and Logistical Information for Handling Iodobenzene-d5

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## Compound of Interest

Compound Name: Iodobenzene-d5

Cat. No.: B1590370

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides immediate, essential safety and logistical information for **Iodobenzene-d5**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans. Adherence to these guidelines is critical for ensuring laboratory safety and maintaining the integrity of experimental work.

## Physicochemical and Toxicological Data

A clear understanding of the properties of **Iodobenzene-d5** is the first step in safe handling. The following tables summarize key quantitative data for easy reference.

Physical and Chemical Properties	Value	Reference
CAS Number	7379-67-1	[1]
Molecular Formula	C6D5I	[1]
Molecular Weight	209.04 g/mol	[2]
Appearance	Colorless to yellow liquid	[1]
Density	1.823 g/cm <sup>3</sup>	[1]
Melting Point	-29 °C	
Boiling Point	188 °C	
Flash Point	74 °C (165 °F)	
Water Solubility	0.34 g/L at 30 °C	

Toxicological Data (for Iodobenzene)	Value	Reference
Oral LD50 (Rat)	1,749 mg/kg	
Inhalation LC50 (Rat)	16,320 mg/m <sup>3</sup>	

## Hazard Identification and Personal Protective Equipment (PPE)

**Iodobenzene-d5** is classified as a combustible liquid that is harmful if swallowed and causes serious eye irritation. Appropriate PPE is mandatory to minimize exposure and ensure personal safety.

GHS Hazard Statements	Code	Description	Reference
Acute Toxicity, Oral	H302	Harmful if swallowed	
Serious Eye Damage/Eye Irritation	H318	Causes serious eye damage	
Flammable Liquids	H227	Combustible liquid	

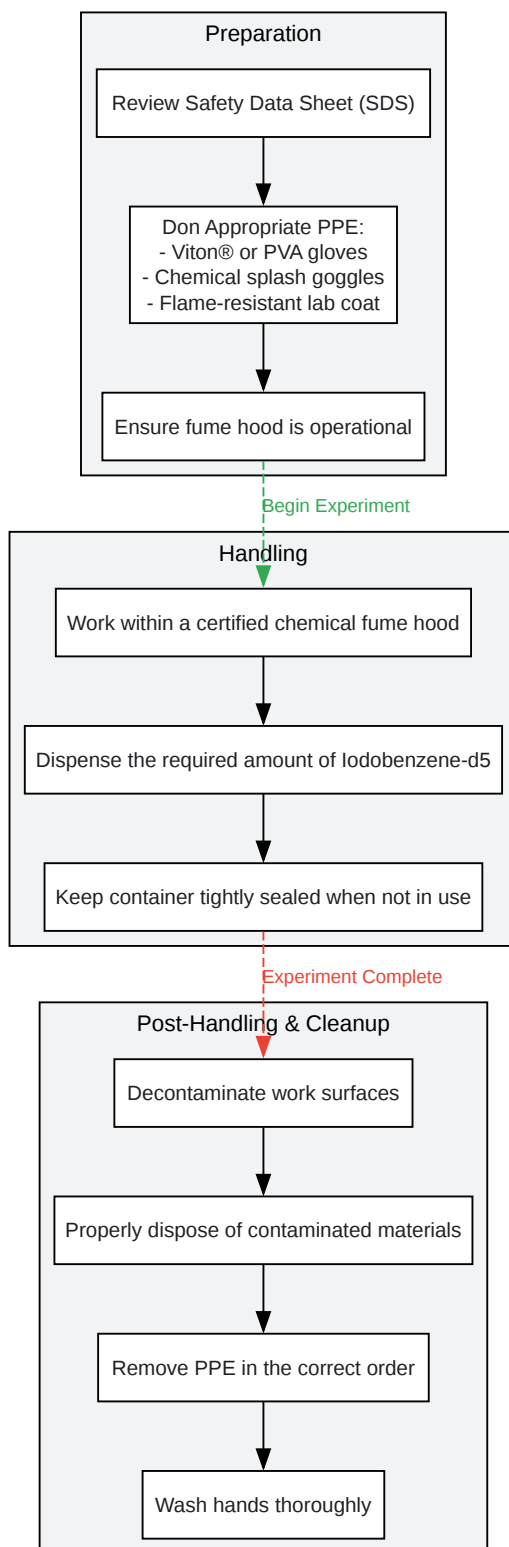
#### Recommended Personal Protective Equipment (PPE):

- **Eye and Face Protection:** Chemical splash goggles that meet the ANSI Z.87.1 standard are required. A face shield should be worn over safety glasses when there is a significant risk of splashing.
- **Hand Protection:** Due to the nature of halogenated aromatic hydrocarbons, selecting the right gloves is critical. Viton® or Polyvinyl alcohol (PVA) gloves are recommended for handling **Iodobenzene-d5** as they show good resistance to chlorinated and aromatic solvents. Neoprene gloves are considered to have poor resistance to halogenated hydrocarbons and should be avoided. Always inspect gloves for any signs of degradation or puncture before use and dispose of them properly after handling the chemical.
- **Skin and Body Protection:** A flame-resistant lab coat should be worn and fully buttoned. Appropriate shoes that cover the entire foot are required; open-toed shoes are not permitted in the laboratory. For tasks with a higher risk of splashes, a chemically resistant apron should be worn over the lab coat.
- **Respiratory Protection:** Work with **Iodobenzene-d5** should be conducted in a well-ventilated area, preferably within a chemical fume hood. If engineering controls are not sufficient to maintain exposure below permissible limits, a respirator may be required.

## Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the essential steps for safely handling **Iodobenzene-d5** in a laboratory setting.

## Workflow for Handling Iodobenzene-d5

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Caption: A step-by-step workflow for the safe handling of **Iodobenzene-d5**.

## Disposal Plan

Proper disposal of **Iodobenzene-d5** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

### Waste Segregation and Collection:

- **Liquid Waste:** Unused or waste **Iodobenzene-d5**, as well as solutions containing it, should be collected in a dedicated, properly labeled, and sealed waste container for halogenated organic solvents. Do not mix with non-halogenated solvent waste.
- **Solid Waste:** Contaminated solid waste, such as gloves, paper towels, and pipette tips, should be collected in a separate, clearly labeled container for hazardous chemical waste.

### Disposal Procedure:

- **Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name (**Iodobenzene-d5**), and the associated hazards (Combustible, Harmful, Irritant).
- **Storage:** Waste containers should be stored in a designated, well-ventilated, and secondary containment area away from incompatible materials.
- **Disposal:** Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company. Do not dispose of **Iodobenzene-d5** down the drain or in regular trash.

By adhering to these safety protocols and logistical plans, researchers can minimize the risks associated with handling **Iodobenzene-d5** and maintain a safe and compliant laboratory environment.

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## References

- 1. benchchem.com [benchchem.com]
- 2. Glove Selection Guide | Office of Environment, Health & Safety [ehs.berkeley.edu]
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